

# An Overview of 3,4-Difluorobenzoic Acid for Research Professionals

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## Compound of Interest

Compound Name: 3,4-Difluorobenzoic acid

Cat. No.: B048323

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## Introduction

**3,4-Difluorobenzoic acid** is a fluorinated aromatic carboxylic acid that serves as a crucial building block in various fields of chemical synthesis. Its utility is particularly noted in the pharmaceutical industry, where the incorporation of fluorine atoms can significantly alter the biological activity, metabolic stability, and pharmacokinetic properties of drug candidates. It is also utilized as an intermediate in the synthesis of agrochemicals and advanced materials. This document provides core information regarding its fundamental chemical properties.

## Core Chemical Properties

The fundamental quantitative data for **3,4-Difluorobenzoic acid** is summarized below.

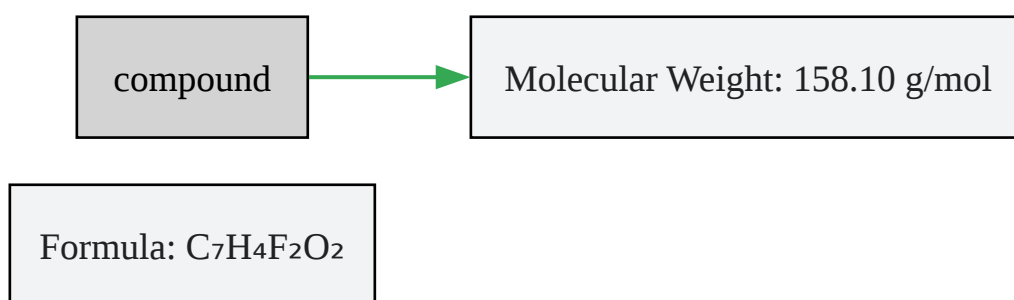
Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> O <sub>2</sub> [1][2][3][4]
Linear Formula	F <sub>2</sub> C <sub>6</sub> H <sub>3</sub> CO <sub>2</sub> H [5]
Molecular Weight	158.10 g/mol [5]
CAS Number	455-86-7 [1][2][3][6]

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3,4-Difluorobenzoic acid** were not available within the scope of the initial information retrieval. Such procedures would typically be found in peer-reviewed scientific literature or detailed chemical synthesis databases.

## Chemical Identity Visualization

The following diagram illustrates the direct relationship between the common name of the compound and its primary chemical identifiers.



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## References

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- To cite this document: BenchChem. [An Overview of 3,4-Difluorobenzoic Acid for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at:

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